

Commercial Suppliers and Technical Guide for 3-Hydroxy Desloratadine-d4

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Compound of Interest

Compound Name: 3-Hydroxy desloratadine-d6

Cat. No.: B15557987

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of deuterated 3-hydroxy desloratadine, focusing on the commonly supplied tetradeuterated (d4) variant. It is intended to serve as a valuable resource for researchers and professionals in drug metabolism, pharmacokinetics, and analytical chemistry who require a stable isotope-labeled internal standard for the quantification of 3-hydroxy desloratadine. This document outlines commercial suppliers, available product specifications, and detailed experimental protocols for its use.

Introduction

3-Hydroxy desloratadine is the major active metabolite of desloratadine, a long-acting, non-sedating antihistamine.[1][2] Accurate quantification of this metabolite is crucial for pharmacokinetic and bioequivalence studies. The use of a stable isotope-labeled internal standard, such as 3-hydroxy desloratadine-d4, is the gold standard for mass spectrometric analysis, ensuring high accuracy and precision by correcting for matrix effects and variations in sample processing.[3] While the user request specified **3-hydroxy desloratadine-d6**, a thorough market survey reveals that the tetradeuterated (d4) analog is the predominantly available commercial product.

Commercial Suppliers of 3-Hydroxy Desloratadine-d4

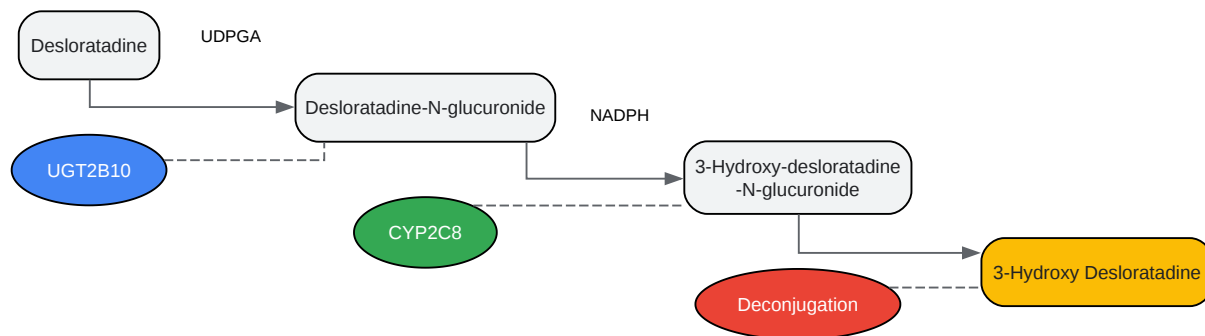
Several reputable suppliers offer 3-hydroxy desloratadine-d4 for research purposes. The following table summarizes the key information for some of these suppliers. It is important to note that catalog numbers and stock status are subject to change, and direct inquiry with the suppliers is recommended for the most current information.

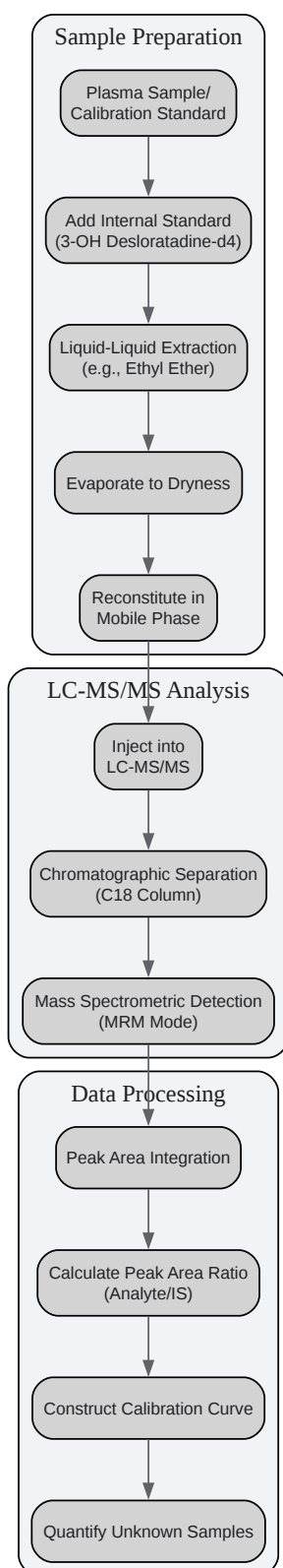
Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
Veeprho	3-Hydroxy Desloratadine -D4	1246819-99-7	C ₁₉ H ₁₅ D ₄ CIN ₂ O	330.84	Utilized as an internal standard in analytical and pharmacokinetic research. [3]
Simson Pharma	3-Hydroxy Desloratadine -D4	1246819-99-7	C ₁₉ H ₁₅ D ₄ CIN ₂ O	330.84	Accompanied by a Certificate of Analysis. [4]
Clearsynth	3-Hydroxy Desloratadine -d4	1246819-99-7	C ₁₉ H ₁₅ D ₄ CIN ₂ O	330.84	Available in various quantities (1 mg, 5 mg, 10 mg, etc.). [5]
Amzeal Research	3-Hydroxy Desloratadine -D4	1246819-99-7	C ₁₉ H ₁₅ D ₄ CIN ₂ O	330.8	-
MyBioSource	3-Hydroxy Desloratadine -d4, Biochemical	1246819-99-7	C ₁₉ H ₁₅ D ₄ CIN ₂ O	330.84	Chemical Purity: 98%, Isotopic Purity: 99.1%. [6]
Pharmaffiliates	3-Hydroxy Desloratadine -d4	1246819-99-7	C ₁₉ H ₁₅ D ₄ CIN ₂ O	330.84	-
LGC Standards	3-Hydroxy Desloratadine -d4	1246819-99-7	C ₁₉ H ₁₅ D ₄ CIN ₂ O	330.84	-

	3-Hydroxy				Available as
MedChemEx	desloratadine	1246819-99-	C ₁₉ H ₁₆ DBrCl		a
press	-d4	7	N ₂ O	Not specified	hydrobromide
	hydrobromide				salt.

Metabolic Pathway of Desloratadine to 3-Hydroxy Desloratadine

The formation of 3-hydroxydesloratadine from desloratadine is a multi-step enzymatic process primarily occurring in the liver. It involves an initial glucuronidation step followed by hydroxylation and subsequent deconjugation.^{[1][7]} The key enzymes involved are UDP-glucuronosyltransferase 2B10 (UGT2B10) and Cytochrome P450 2C8 (CYP2C8).^{[1][7]}





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